

Bismuth Nitrate: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: *Bismuth nitrate*

Cat. No.: *B081892*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety and handling precautions for **bismuth nitrate** in a laboratory setting. Designed for professionals in research and drug development, this document consolidates critical data, outlines experimental protocols, and visualizes key safety workflows to ensure safe and compliant laboratory practices.





Chemical and Physical Properties

Bismuth (III) nitrate, most commonly available as the pentahydrate ($\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$), is a white, crystalline solid.^[1] It is important to understand its physical and chemical properties to handle it safely.

Property	Value	Reference
Molecular Formula	$\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$	[2]
Molar Mass	485.07 g/mol	[1]
Appearance	Colorless to white, hygroscopic crystals	[3]
Odor	Slight nitric acid odor	[4]
Melting Point	30 °C (decomposes)	[1]
Boiling Point	75-80 °C (decomposes)	[1]
Density	2.83 g/cm ³	[1]
Solubility	Decomposes in water to form bismuth oxynitrate. Soluble in dilute acids (e.g., nitric acid, acetic acid), acetone, and glycerol. Insoluble in ethanol and ethyl acetate.	[1][5][6]
Stability	Stable under normal conditions, but is hygroscopic and can be sensitive to light and moisture.[7][8][9]	

Hazard Identification and Classification

Bismuth nitrate is classified as a hazardous substance and requires careful handling. The primary hazards are its oxidizing properties and its potential to cause irritation.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Oxidizing Solid (Category 2)		Danger	H272: May intensify fire; oxidizer.[2]
Skin Corrosion/Irritation (Category 2)		Warning	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation (Category 2A)		Warning	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation) (Category 3)		Warning	H335: May cause respiratory irritation.[2]

Toxicological Data

While bismuth compounds are generally considered less toxic than other heavy metals, they are not without risk.[10] Overexposure can lead to adverse health effects.

Toxicological Data	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	4042 mg/kg	Rat	Oral	[11]
LD50 (Lethal Dose, 50%)	3710 mg/kg	Mouse	Oral	[11]

Occupational Exposure Limits:

As of the date of this document, specific Permissible Exposure Limits (PELs) from OSHA, Recommended Exposure Limits (RELs) from NIOSH, or Threshold Limit Values (TLVs) from

ACGIH have not been established for **bismuth nitrate**.^{[1][5][12]} In the absence of specific limits, it is prudent to handle **bismuth nitrate** with care to minimize any potential exposure.

Safety and Handling Precautions

Adherence to strict safety protocols is mandatory when working with **bismuth nitrate**.

Engineering Controls

- Ventilation: Work with **bismuth nitrate** should be conducted in a well-ventilated area.^[13] A fume hood is recommended, especially when heating the substance or creating dust.^[12]
- Eyewash Stations and Safety Showers: These should be readily accessible in any laboratory where **bismuth nitrate** is handled.^[14]

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling **bismuth nitrate**:

- Eye Protection: Chemical safety goggles or a face shield are required.^[15]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are mandatory.^[10]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.^[15]
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved respirator should be used.^[7]

Hygiene Practices

- Wash hands thoroughly with soap and water after handling **bismuth nitrate** and before leaving the laboratory.^[14]
- Do not eat, drink, or smoke in areas where **bismuth nitrate** is handled or stored.^[14]
- Contaminated clothing should be removed and washed before reuse.^[14]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#)
- Keep away from combustible materials, organic substances, reducing agents, and strong acids due to its oxidizing nature.[\[7\]](#)[\[8\]](#)
- Protect from moisture and direct sunlight.[\[8\]](#)

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. [16]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops. [16]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [16]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention. [16]

Fire Fighting Measures

- **Bismuth nitrate** is not combustible but is a strong oxidizer and can intensify fires.[\[2\]](#)
- In case of a fire involving **bismuth nitrate**, use water spray, carbon dioxide, dry chemical powder, or foam.[\[13\]](#)
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[13\]](#)

Accidental Release Measures

- Small Spills: Carefully sweep up the spilled solid, avoiding dust generation, and place it in a sealed container for disposal.[\[7\]](#)
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material and place it in a suitable container for disposal.[\[12\]](#)

Experimental Protocols and Workflows

Bismuth nitrate is a versatile reagent used in various laboratory procedures. The following are examples of experimental protocols with an emphasis on safety.

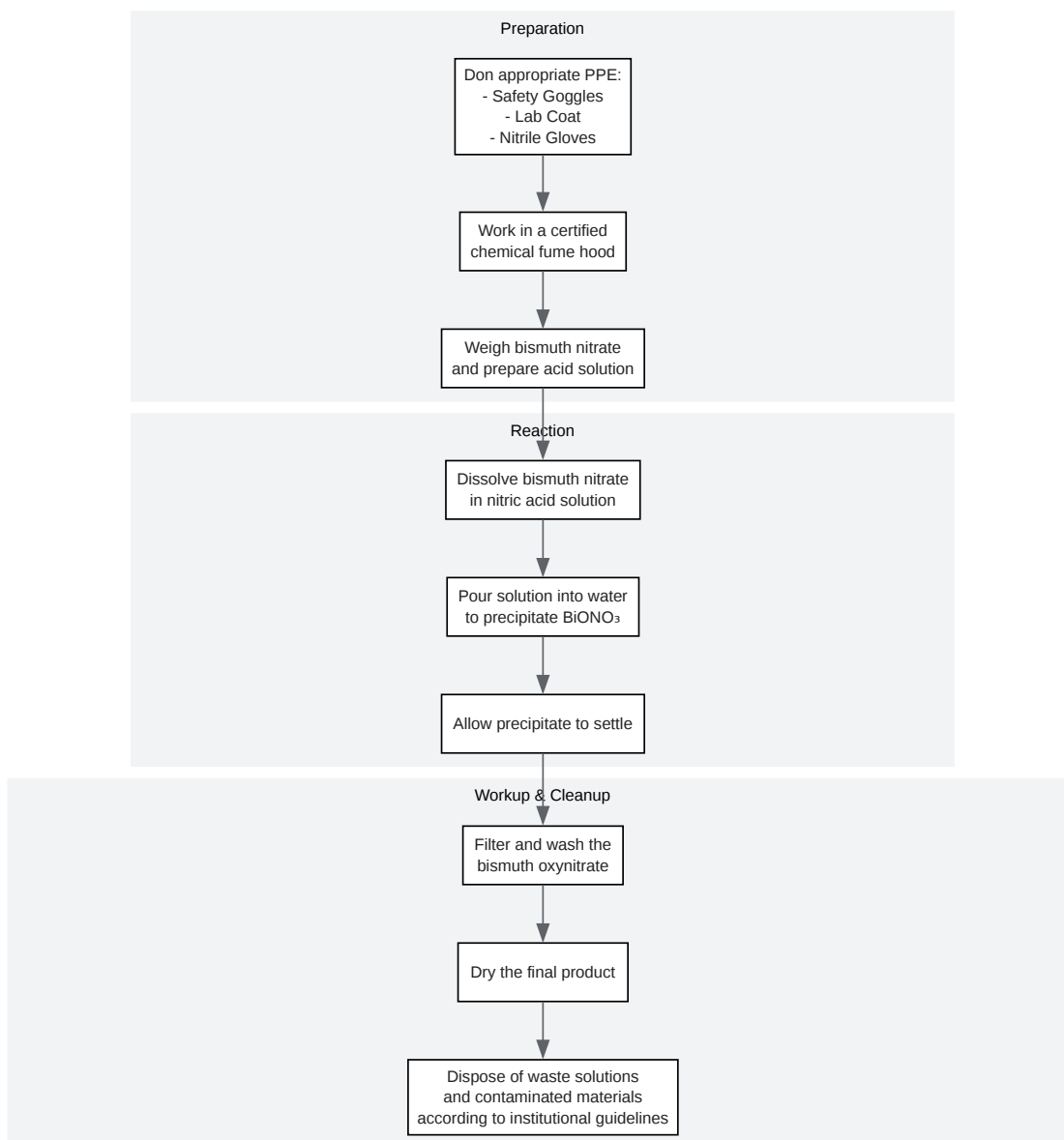
Preparation of Bismuth Oxynitrate via Hydrolysis

Bismuth nitrate readily hydrolyzes in water to form bismuth oxynitrate.[\[13\]](#)

Methodology:

- In a well-ventilated fume hood, dissolve 42 grams of **bismuth nitrate** pentahydrate in a solution of 10 mL of 6 N nitric acid and 20 mL of water.
- Pour the resulting solution into 2 liters of cold, deionized water while stirring continuously. A white precipitate of bismuth oxynitrate will form.
- Allow the precipitate to settle completely.
- Decant the supernatant and filter the precipitate using a Buchner funnel.
- Wash the collected bismuth oxynitrate with a small amount of deionized water.
- Dry the product in a desiccator.

Safety Workflow for **Bismuth Nitrate** Hydrolysis:



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Bismuth Nitrate Hydrolysis Workflow

Bismuth Nitrate as a Catalyst in Organic Synthesis

Bismuth nitrate is an effective Lewis acid catalyst for various organic transformations, such as the Michael addition.^[16]

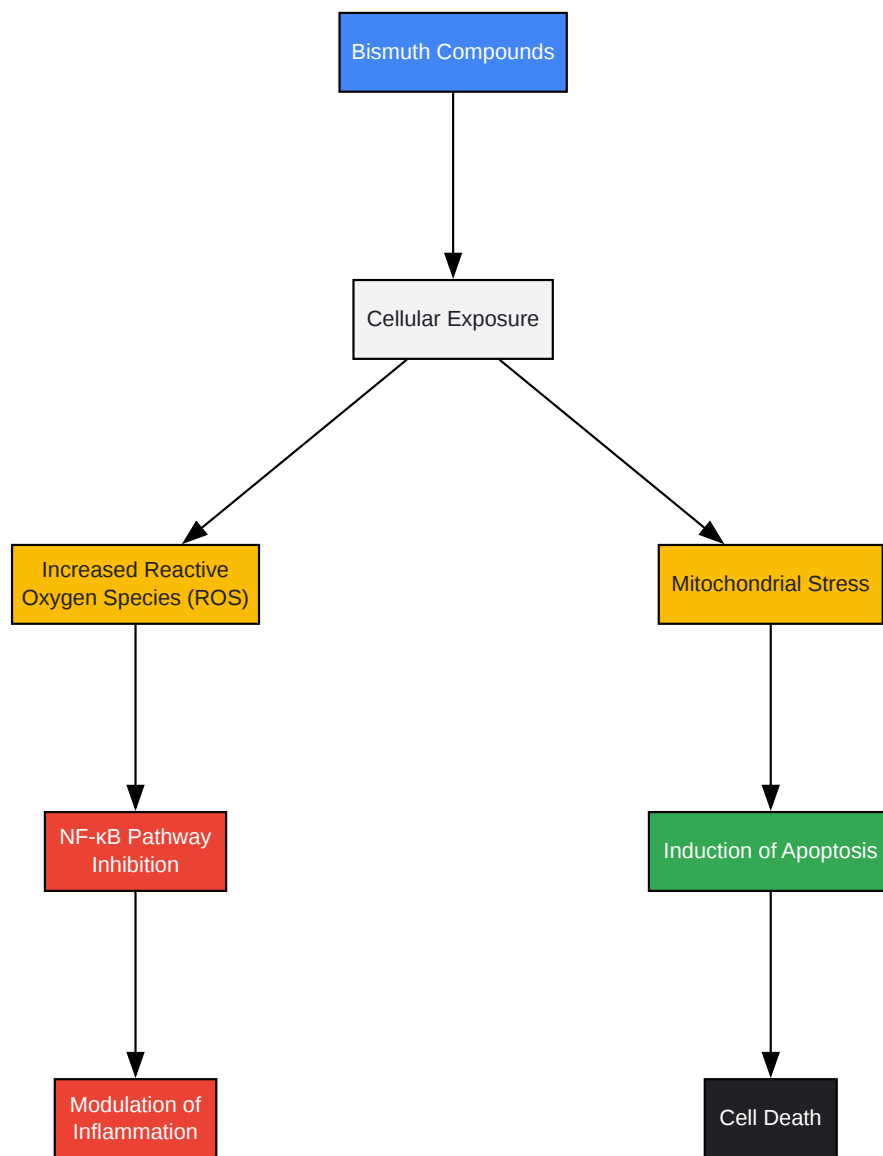
General Methodology for a Catalyzed Reaction:

- Set up the reaction apparatus in a fume hood.
- Charge the reaction vessel with the substrate, reagent, and solvent.
- Add a catalytic amount of **bismuth nitrate** (typically 1-10 mol%).
- Stir the reaction mixture at the appropriate temperature for the required time, monitoring the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS).
- Upon completion, quench the reaction and perform an aqueous workup.
- Extract the product with an organic solvent, dry the organic layer, and concentrate it under reduced pressure.
- Purify the crude product by chromatography or recrystallization.

Toxicological Mechanisms and Signaling Pathways

The toxicity of bismuth compounds, though generally low, can manifest through various mechanisms at the cellular level. Overexposure can lead to the induction of apoptosis (programmed cell death) and the modulation of inflammatory pathways. One key pathway implicated is the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which plays a crucial role in regulating the immune response to infection and inflammation.^[13]

Simplified Overview of Bismuth-Induced Cellular Response:



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Bismuth-Induced Cellular Signaling

Waste Disposal

Waste containing **bismuth nitrate** must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[8]

- Solid Waste: Collect solid **bismuth nitrate** waste and contaminated materials in a clearly labeled, sealed container.
- Liquid Waste: Aqueous solutions containing **bismuth nitrate** should be collected in a designated hazardous waste container. Do not pour down the drain.[8]

Consult your institution's environmental health and safety (EHS) department for specific disposal procedures.

This guide is intended to provide comprehensive safety and handling information for **bismuth nitrate** in a laboratory setting. It is not a substitute for formal safety training and a thorough understanding of the specific hazards of any experimental procedure. Always consult the Safety Data Sheet (SDS) for the most up-to-date information before working with any chemical.

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